

Introduction: The Significance of Isotopic Labeling in Carbohydrate Chemistry

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Compound of Interest

Compound Name: Methyl Alpha-L-Arabinopyranoside-13C
Cat. No.: B13863835

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In the landscape of modern drug discovery and molecular biology, the ability to track, quantify, and structurally elucidate biomolecules with high precision is paramount. Stable isotope labeling, particularly with Carbon-13 (^{13}C), provides a powerful, non-radioactive method to achieve these goals.[1] ^{13}C -labeled methyl α -L-arabinopyranoside is a specialized chemical tool designed for sophisticated analytical applications. As a derivative of L-arabinose, a naturally occurring pentose sugar, its labeled form serves as an invaluable probe in a variety of biochemical and pharmaceutical contexts.

The incorporation of a ^{13}C atom, most commonly in the methyl group, transforms this simple glycoside into a highly specific tracer. The magnetic properties of the ^{13}C nucleus make it readily detectable by Nuclear Magnetic Resonance (NMR) spectroscopy, while the one-dalton mass increase allows for clear differentiation in Mass Spectrometry (MS).[2][3] This guide provides a comprehensive overview of the chemical properties, synthesis, analytical characterization, and key applications of ^{13}C -labeled methyl α -L-arabinopyranoside, offering field-proven insights for its effective utilization in research and development.

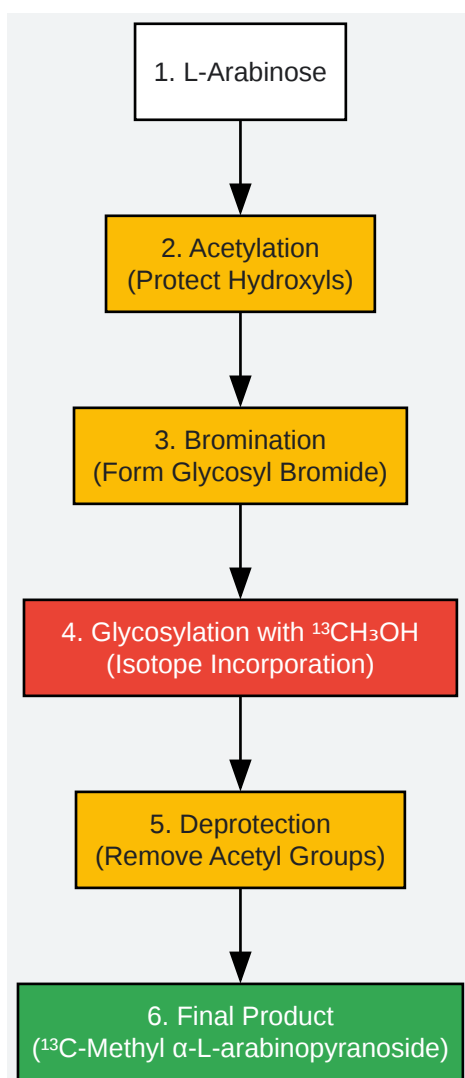
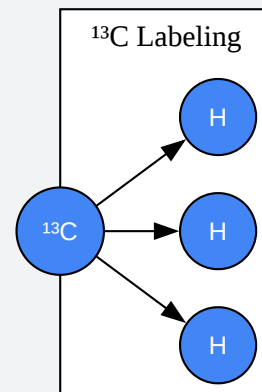
PART 1: Molecular Profile and Physicochemical Properties

The foundational characteristics of ^{13}C -labeled methyl α -L-arabinopyranoside are nearly identical to its unlabeled counterpart, with the critical difference being the isotopic composition of the anomeric methyl group.

Molecular Structure:

The molecule consists of an L-arabinopyranose ring in its α -anomeric configuration, with a methoxy group at the C1 position. The ^{13}C label is strategically placed in this methyl group, which is often introduced in the final stages of synthesis.

Structure of Methyl α -L-arabinopyranoside with ^{13}C -labeled methyl group.



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Caption: Synthetic workflow for ^{13}C -labeled methyl α -L-arabinopyranoside.

PART 3: Structural Elucidation and Quality Control

Confirming the identity, isotopic enrichment, and purity of the final product is a critical, self-validating step. This is primarily achieved through a combination of NMR spectroscopy and mass spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive technique for confirming the precise location of the ^{13}C label.

Expertise & Causality: While ^1H NMR confirms the overall structure, ^{13}C NMR provides direct evidence of labeling. [2][4] Due to the low natural abundance of ^{13}C (~1.1%), a signal from a labeled position will be exceptionally intense compared to the other carbon signals in the molecule, providing unambiguous proof of incorporation. [3] **Predicted ^{13}C NMR Chemical Shifts:** The chemical shifts for the pyranose ring carbons can be predicted based on data from analogous compounds like methyl α -L-rhamnopyranoside. [5] The key signal to observe is that of the ^{13}C -labeled methoxy carbon.

Carbon Atom	Predicted Chemical Shift (δ , ppm)	Rationale / Expected Observations
$^{13}\text{C1-OCH}_3$	~55-58	Highly intense signal due to 100% ^{13}C enrichment. The primary indicator of successful labeling.
C1 (Anomeric)	~100-104	Position is sensitive to anomeric configuration (α vs. β).
C2, C3, C4	~68-75	Signals for the ring carbons bearing secondary hydroxyls.
C5	~65-68	Ring carbon adjacent to the ring oxygen.

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Dissolve 5-10 mg of the labeled compound in 0.6 mL of a deuterated solvent (e.g., D₂O or DMSO-d₆). Add a small amount of an internal standard like DSS or TMS.
- **¹H NMR Acquisition:** Acquire a standard ¹H spectrum to verify the proton environment and assess purity.
- **¹³C NMR Acquisition:** Acquire a quantitative ¹³C NMR spectrum. [4] This may require a longer acquisition time with an appropriate relaxation delay to ensure signals from natural abundance carbons are accurately represented relative to the intense labeled signal.
- **2D NMR (HSQC):** Acquire a ¹H-¹³C Heteronuclear Single Quantum Coherence (HSQC) spectrum. This experiment correlates each carbon with its directly attached proton(s). A very strong cross-peak will appear connecting the methoxy protons (~3.4 ppm) to the labeled methoxy carbon (~55-58 ppm), providing definitive proof of the label's location.

Mass Spectrometry (MS)

MS is used to confirm the molecular weight and determine the isotopic enrichment of the compound.

Expertise & Causality: Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) are soft ionization techniques ideal for analyzing intact glycosides. [6] The mass spectrum will clearly show a mass shift corresponding to the number of ¹³C atoms incorporated. For a singly-labeled compound, the molecular ion peak will be shifted by +1.00335 Da compared to the unlabeled standard.

Experimental Protocol: MS Analysis

- **Sample Preparation:** Prepare a dilute solution (1-10 μM) of the compound in a suitable solvent system (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- **Infusion/LC-MS:** Introduce the sample into the mass spectrometer via direct infusion or through an LC system.
- **Data Acquisition:** Acquire a full scan mass spectrum in positive ion mode. The compound will typically be observed as a sodium adduct [M+Na]⁺ or a protonated molecule [M+H]⁺.

- **Data Analysis:** Compare the spectrum of the labeled compound to that of an unlabeled standard. The isotopic cluster for the labeled compound will be shifted, and the ratio of the M+1 peak to the M peak will confirm the level of ^{13}C enrichment.

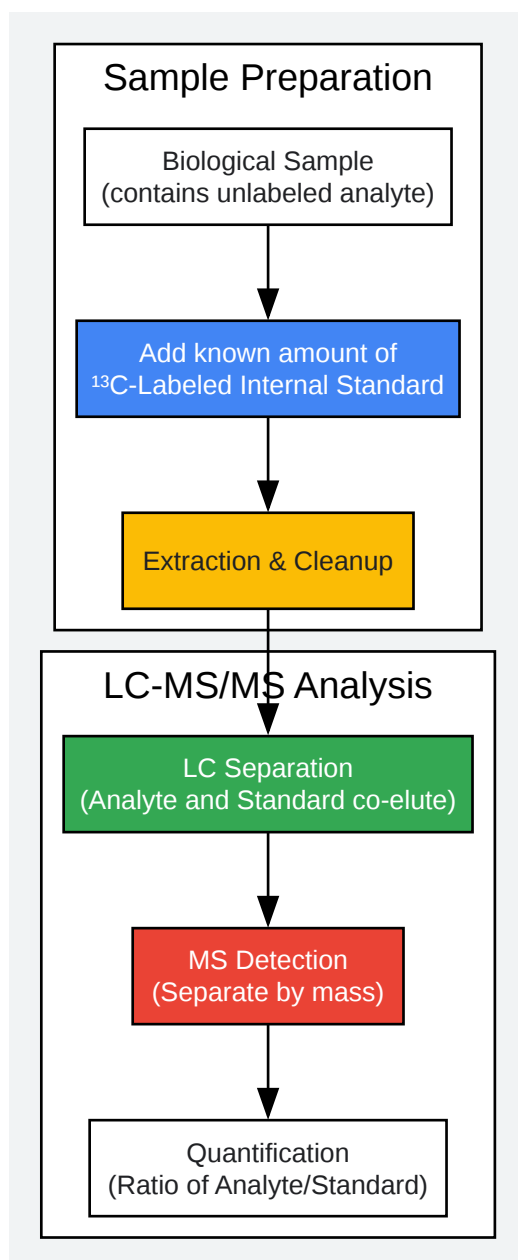
PART 4: Applications in Drug Development and Research

The unique properties of ^{13}C -labeled methyl α -L-arabinopyranoside make it a versatile tool for addressing complex scientific questions.

Isotope Dilution Mass Spectrometry (IDMS)

This is one of the most powerful applications, particularly in pharmacokinetic (PK) studies. [7] [8] The labeled compound serves as an ideal internal standard for the accurate quantification of its unlabeled counterpart in complex biological matrices like plasma or urine.

Trustworthiness: Because the labeled standard is chemically identical to the analyte, it co-elutes in chromatography and experiences the same matrix effects (e.g., ion suppression) during MS analysis. [7] This co-behavior corrects for sample loss during preparation and analytical variability, leading to highly accurate and precise quantification.



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Caption: Workflow for quantitative analysis using isotope dilution.

Metabolic and Biosynthetic Pathway Tracing

In cellular or in vivo systems, the ¹³C label acts as a tracer that can be followed through metabolic pathways. [1][6] If methyl α-L-arabinopyranoside is a substrate for an enzyme or is otherwise metabolized, the fate of the ¹³C-methyl group can be tracked using NMR or MS to

identify downstream metabolites. This is crucial for understanding a drug's absorption, distribution, metabolism, and excretion (ADME). [9]

NMR-Based Ligand Screening and Structural Biology

In drug discovery, NMR is used to screen for small molecules that bind to protein targets. By observing the NMR spectrum of a ^{13}C -labeled molecule in the presence of a target protein, changes in chemical shifts or signal broadening can indicate a binding event. Using a selectively ^{13}C -labeled compound like this one simplifies the spectrum and focuses the analysis on a specific, sensitive reporter group, increasing the throughput and reliability of screening campaigns. [10]

Conclusion

^{13}C -Labeled methyl α -L-arabinopyranoside is more than a simple carbohydrate derivative; it is a precision tool engineered for advanced analytical chemistry. Its value lies in the strategic placement of the ^{13}C isotope, which unlocks a suite of powerful applications ranging from gold-standard quantification in pharmaceutical development to the intricate tracing of metabolic pathways. By understanding its fundamental chemical properties, synthesis, and the robust analytical methods for its characterization, researchers can confidently deploy this compound to generate high-quality, reliable data, thereby accelerating scientific discovery.

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